

Spectroscopic Analysis of 1-(2-Chlorophenyl)-2-imidazolidinethione: A Technical Guide

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-2-imidazolidinethione

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Core Directive & Executive Summary

Objective: This guide provides a rigorous spectroscopic characterization framework for **1-(2-Chlorophenyl)-2-imidazolidinethione**, a critical pharmacophore in the development of

-adrenergic agonists and imidazoline receptor ligands. Unlike generic analytical protocols, this document focuses on the specific electronic and steric perturbations introduced by the ortho-chloro substituent and the thioamide moiety.

Target Audience: Medicinal Chemists, Analytical Scientists, and Structural Biologists.

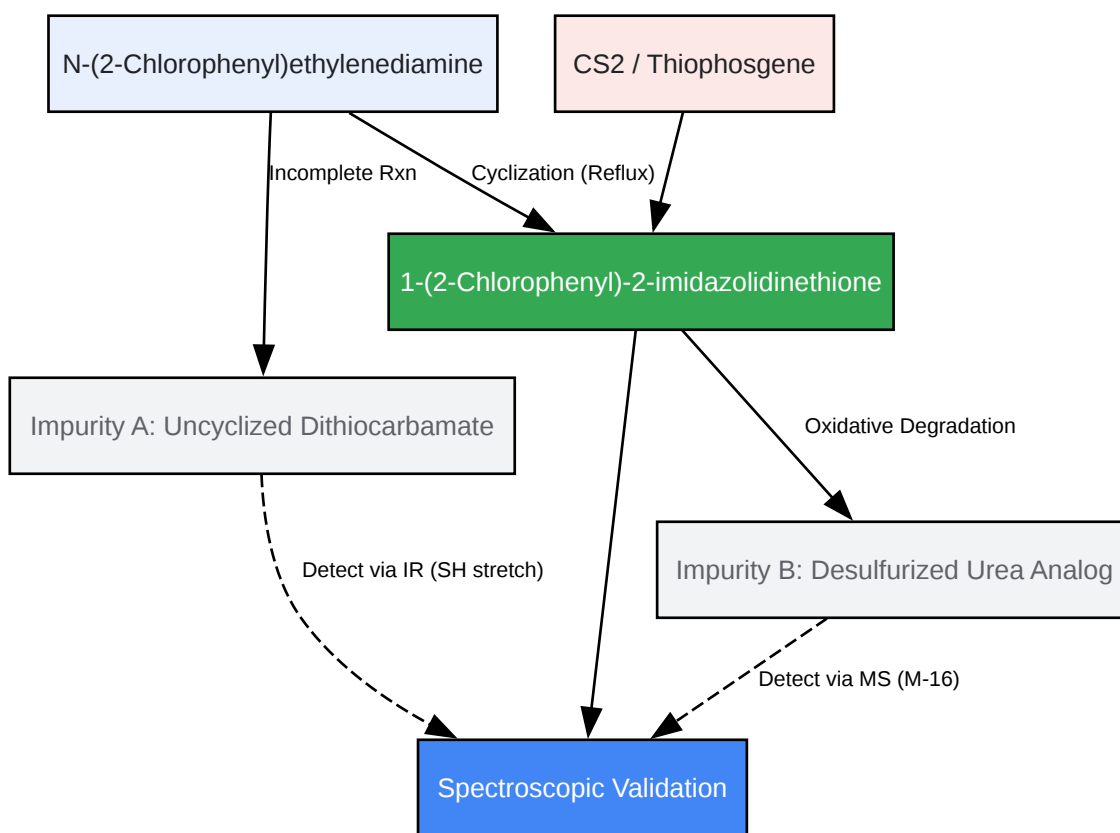
Key Technical Insight: The ortho-chlorine atom introduces significant steric hindrance, restricting rotation around the N(1)-Aryl bond. This results in distinct NMR broadening effects and anisotropic shielding not seen in para-substituted analogs. Furthermore, the C=S thione group presents a unique diagnostic challenge, often requiring differentiation from its urea (C=O) metabolic counterparts.

Chemical Identity & Structural Context[1][2][3][4][5][6][7][8][9][10]

Property	Detail
IUPAC Name	1-(2-Chlorophenyl)imidazolidine-2-thione
Molecular Formula	C
	H
	ClN
	S
Molecular Weight	212.69 g/mol
Key Pharmacophore	Cyclic Thiourea (Imidazolidinethione)
Isotopic Signature	Distinct
	Cl /
	Cl pattern (3:1 ratio)

Structural Visualization (Logic & Synthesis)

The following diagram outlines the logical flow from synthesis to analytical validation, highlighting the critical impurity checkpoints.



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Caption: Synthesis pathway and critical impurity profile for spectroscopic monitoring.

Spectroscopic Characterization Protocols

Infrared Spectroscopy (FT-IR)

The Challenge: Distinguishing the C=S thione stretch from the C-N fingerprint region. The C=S bond is less polarized than C=O, causing the stretching vibration to couple with other modes (N-C-N stretching), appearing as "Thioureide bands."

Experimental Protocol:

- Sample Prep: Grind 2 mg of analyte with 200 mg dry KBr (avoid moisture to prevent C=S hydrolysis). Press into a transparent pellet.
- Acquisition: 4000–400 cm

, 32 scans, 4 cm

resolution.

Diagnostic Bands:

Functional Group	Wavenumber (cm)	Assignment & Notes
N-H Stretch	3150 – 3250	Broad, medium intensity. Indicates N(3)-H. Absence confirms N,N'-disubstitution.
Thioureide I	1500 – 1550	N-C-N stretch + N-H bend. Strong band.
Thioureide II	1250 – 1300	C=S Stretch coupled with C-N. Critical diagnostic peak.
Ar-Cl	1030 – 1080	In-plane bending.
C-H (Aromatic)	740 – 760	Ortho-disubstituted benzene ring (4 adjacent H).

Expert Insight: If a strong peak appears at 1680–1720 cm

, your sample has oxidized to the urea analog (1-(2-chlorophenyl)-2-imidazolidinone). The thione never absorbs in this carbonyl region.

Nuclear Magnetic Resonance (NMR)

The Challenge: The ortho-chloro substituent creates a "lock" on the conformation. At room temperature, the rotation around the N(1)-Aryl bond is restricted, potentially making the imidazolidine ring protons (H4, H5) magnetically inequivalent or broadened.

¹H NMR (400 MHz, DMSO-d

)

- Solvent Choice: DMSO-d

is mandatory. CDCl

may not solubilize the thione sufficiently and lacks the H-bonding capability to stabilize the N-H proton for clear integration.

Chemical Shift ()	Multiplicity	Integration	Assignment	Mechanistic Explanation
8.30 – 8.50	Broad Singlet	1H	N(3)-H	Deshielded by the anisotropic effect of the C=S group. Exchangeable with D O.
7.45 – 7.55	Multiplet	1H	Ar-H (3')	Adjacent to Cl; deshielded by inductive effect (-I).
7.25 – 7.40	Multiplet	3H	Ar-H (4', 5', 6')	Remaining aromatic protons.
3.90 – 4.05	Multiplet (AA'BB')	2H	N(1)-CH	Deshielded by N-Aryl ring current.
3.45 – 3.60	Multiplet (AA'BB')	2H	N(3)-CH	Adjacent to the thioamide N-H.

C NMR (100 MHz, DMSO-d

)

- The "Smoking Gun" Signal: The Thione Carbon (C=S).

Chemical Shift ()	Assignment	Notes
180.5 – 182.0	C=S	Significantly downfield compared to Urea C=O (~155-160 ppm). Confirms thione structure.
138.0 – 140.0	Ar-C (ipso)	Quaternary carbon attached to N1.
130.0 – 132.0	Ar-C (C-Cl)	Quaternary carbon attached to Chlorine.
127.0 – 130.0	Ar-C (CH)	Aromatic methines.
49.5	N(1)-CH	Imidazolidine ring carbon.
42.0	N(3)-CH	Imidazolidine ring carbon.

Mass Spectrometry (MS)[11]

The Challenge: Confirmation of the halogen and the sulfur atom.

Method: Electron Impact (EI) or ESI-MS (Positive Mode).

Fragmentation Pathway Logic:

- Molecular Ion: M
at m/z 212 (for Cl).
- Isotope Pattern: The M+2 peak (at m/z 214) must be approximately 33% the height of the M+ peak, confirming the presence of one Chlorine atom.
- Key Fragments:

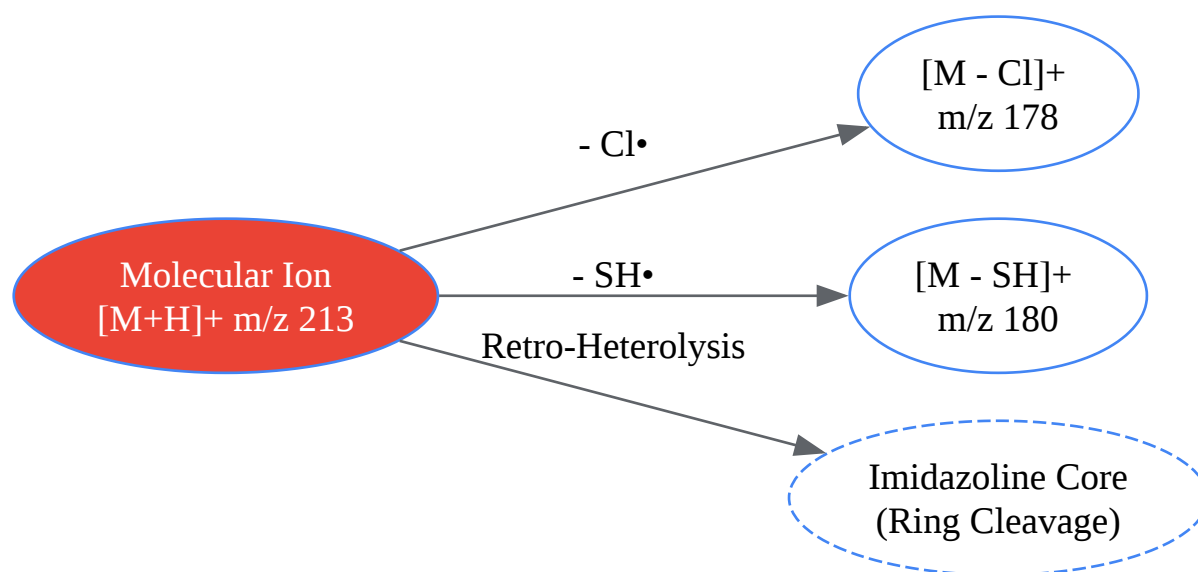
- $[M - Cl]$

: Loss of radical Cl.

- $[M - SH]$

: Common in thiones (loss of 33 Da).

- Retro-Cyclization: Cleavage of the imidazolidine ring.



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Caption: Predicted ESI-MS fragmentation pathway for **1-(2-chlorophenyl)-2-imidazolidinethione**.

Analytical Workflow & Quality Control

To ensure Trustworthiness and Reproducibility, follow this self-validating workflow:

- Purity Check (TLC/HPLC):
 - Use a mobile phase of $CHCl_3$:MeOH (95:5).
 - Visualize under UV (254 nm).

- Validation: The thione should have a lower R than the corresponding urea impurity due to stronger adsorption (polarizability of Sulfur).
- Melting Point Determination:
 - Expected range: 135°C – 140°C (Based on analogous 1-aryl-2-imidazolidinethiones).
 - Note: A broad range (>2°C) indicates retained solvent or oxidation to urea.
- X-Ray Crystallography (Optional but Definitive):
 - Slow evaporation from Ethanol/DMF.
 - Look for the Planar Thioamide unit. The ortho-Cl phenyl ring will likely be twisted ~60-90° out of the imidazolidine plane to minimize steric clash with the N(1)-methylene protons.

References

- Conformational Analysis of Imidazolidines
 - Perillo, I., et al. "Spectroscopic Analysis of Imidazolidines: Part III: 1H NMR." Heterocycles, Vol. 60, No. 1, 2003.[1] [Link](#)
- Thione vs.
 - Saeed, A., et al. "Pharmaceutical Importance and Synthetic Strategies for Imidazolidine-2-thione and Imidazole-2-thione Derivatives." Science Alert, 2011. [Link](#)
- Tautomerism in Cyclic Thioureas
 - RSC Publishing. "Understanding the amino ↔ imino tautomeric preference in (imidazole)imidazolidine-N-aryl systems." [Link](#)
- General IR/NMR Data for Imidazolidinethiones
 - NIST Chemistry WebBook, SRD 69. "2-Imidazolidinethione." [2][3] [Link](#)

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Sources

- 1. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 2. 2-Imidazolidinethione [webbook.nist.gov]
- 3. scialert.net [scialert.net]
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